

Spectroscopic Characterization of 3-(2,6-Difluorophenyl)aniline: A Technical Guide

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Compound of Interest

Compound Name: 3-(2,6-Difluorophenyl)aniline

CAS No.: 851462-21-0

Cat. No.: B1426793

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This guide provides a detailed technical analysis of the expected spectroscopic data for **3-(2,6-Difluorophenyl)aniline**, a biphenyl amine derivative of interest in medicinal chemistry and materials science. In the absence of a complete, publicly available experimental dataset for this specific molecule, this document serves as a comprehensive predictive guide based on established spectroscopic principles and data from closely related structural analogs. We will delve into the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, explaining the rationale behind the predicted spectral features. This approach is designed to empower researchers, scientists, and drug development professionals in the identification, characterization, and quality control of this compound and its derivatives.

Molecular Structure and Spectroscopic Overview

3-(2,6-Difluorophenyl)aniline is a biaryl system where a 2,6-difluorophenyl group is attached to an aniline ring at the meta-position. This substitution pattern dictates a unique spectroscopic fingerprint, which we will explore in detail. The numbering convention used for the purpose of spectral assignment is provided below.

Caption: Numbering scheme for **3-(2,6-Difluorophenyl)aniline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. For **3-(2,6-Difluorophenyl)aniline**, we will consider ^1H , ^{13}C , and ^{19}F NMR spectra.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum is expected to show distinct signals for the aromatic protons and the amine protons. The chemical shifts are influenced by the electron-donating nature of the amino group and the electron-withdrawing and anisotropic effects of the difluorophenyl ring.

Table 1: Predicted ^1H NMR Chemical Shifts and Coupling Constants

Protons	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)	Rationale
NH ₂	3.5 - 4.5	Broad singlet	-	The chemical shift is solvent-dependent and the signal is often broad due to quadrupolar relaxation and exchange with trace amounts of water.
H-2	~7.1	Singlet or narrow triplet	J $\approx$ 2 Hz	Meta-coupling to H-4 and H-6.
H-4	~6.8	Doublet of doublets	J $\approx$ 8, 2 Hz	Ortho-coupling to H-5 and meta-coupling to H-2 and H-6.
H-5	~7.2	Triplet	J $\approx$ 8 Hz	Ortho-coupling to H-4 and H-6.
H-6	~6.9	Doublet of doublets	J $\approx$ 8, 2 Hz	Ortho-coupling to H-5 and meta-coupling to H-2 and H-4.
H-3', H-5'	~7.0	Triplet	J $\approx$ 8 Hz	Ortho-coupling to H-4' and meta-coupling to the fluorine atoms.
H-4'	~7.4	Triplet of triplets	J $\approx$ 8, 6 Hz	Ortho-coupling to H-3' and H-5', and meta-coupling to the

two fluorine
atoms.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information on the carbon skeleton. The presence of fluorine atoms will lead to C-F coupling, which can be a valuable diagnostic tool.

Table 2: Predicted ^{13}C NMR Chemical Shifts

Carbon	Predicted Chemical Shift (δ , ppm)	Predicted C-F Coupling (J, Hz)	Rationale
C-1	~147	-	Carbon bearing the amino group, deshielded.
C-2	~115	-	Ortho to the amino group, shielded.
C-3	~140	-	Point of attachment to the other ring, deshielded.
C-4	~118	-	Para to the amino group, shielded.
C-5	~129	-	Meta to the amino group.
C-6	~116	-	Ortho to the amino group, shielded.
C-1'	~115	Triplet, $J \approx 20$ Hz	Attached to the aniline ring, shielded by fluorine atoms.
C-2', C-6'	~160	Doublet, $J \approx 250$ Hz	Directly bonded to fluorine, large one-bond C-F coupling.
C-3', C-5'	~112	Doublet, $J \approx 20$ Hz	Ortho to fluorine, showing two-bond C-F coupling.
C-4'	~130	Triplet, $J \approx 10$ Hz	Para to the fluorine atoms, showing three-bond C-F coupling.

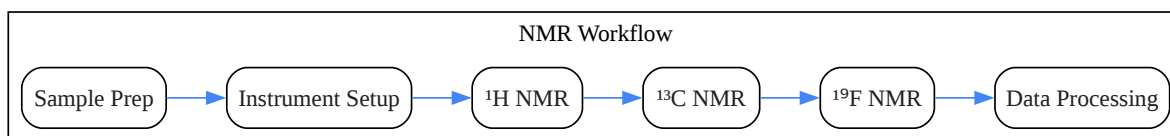
Predicted ^{19}F NMR Spectrum

^{19}F NMR is highly sensitive and provides a wide chemical shift range, making it an excellent tool for characterizing fluorinated compounds.

Table 3: Predicted ^{19}F NMR Chemical Shift

Fluorine	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Rationale
F-2', F-6'	-110 to -120	Triplet	The chemical shift is characteristic of fluoroaromatic compounds. Coupling to the meta protons (H-3' and H-5') would result in a triplet.

NMR Data Acquisition Protocol



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Caption: General workflow for NMR data acquisition.

- Sample Preparation: Dissolve approximately 5-10 mg of **3-(2,6-Difluorophenyl)aniline** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a standard 5 mm NMR tube.
- Instrument Setup:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better resolution.
 - Tune and match the probe for ^1H , ^{13}C , and ^{19}F frequencies.

- Lock the field on the deuterium signal of the solvent.
- Shim the magnetic field to achieve optimal homogeneity.
- ^1H NMR Acquisition:
 - Acquire a standard one-pulse ^1H spectrum.
 - Set a spectral width of approximately 16 ppm centered around 6 ppm.
 - Use a sufficient number of scans to achieve a good signal-to-noise ratio (typically 16-64 scans).
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Set a spectral width of approximately 250 ppm centered around 125 ppm.
 - A larger number of scans will be required due to the lower natural abundance of ^{13}C (typically several hundred to thousands of scans).
- ^{19}F NMR Acquisition:
 - Acquire a proton-decoupled ^{19}F spectrum.
 - Set a spectral width of approximately 100 ppm centered around -115 ppm.
 - Use a sufficient number of scans (typically 16-64 scans).
- Data Processing:
 - Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decays (FIDs).
 - Calibrate the chemical shift scale using the residual solvent peak for ^1H and ^{13}C spectra, and an appropriate standard (e.g., CFCl_3) for ^{19}F spectra.
 - Integrate the signals in the ^1H spectrum.

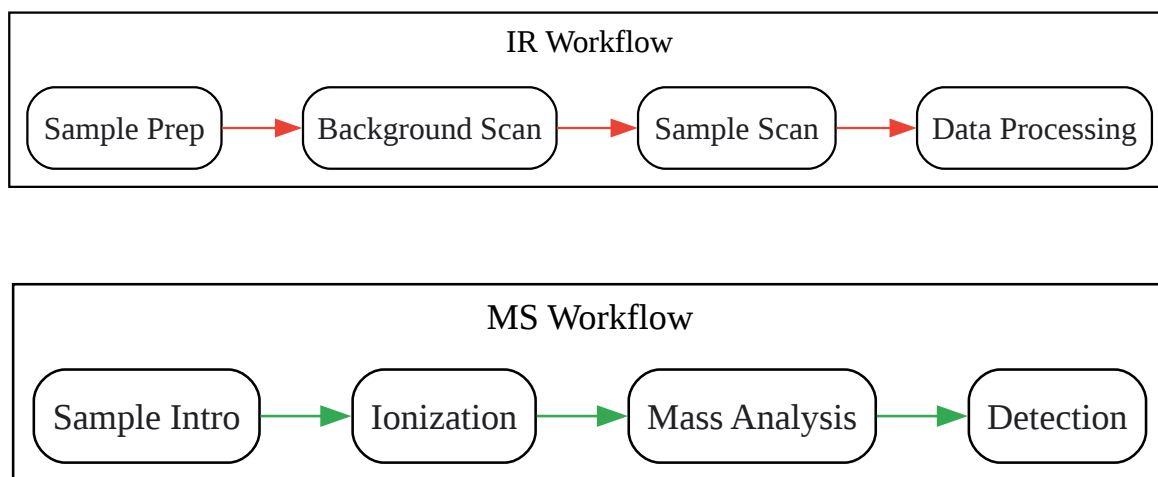
Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The spectrum of **3-(2,6-Difluorophenyl)aniline** will be dominated by vibrations of the amine group and the aromatic rings.

Table 4: Predicted Key IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment	Rationale
3450 - 3350	Medium	N-H asymmetric and symmetric stretching	Characteristic for primary aromatic amines. Two distinct bands are expected. [1]
3100 - 3000	Medium to Weak	Aromatic C-H stretching	Typical for C-H bonds on a benzene ring.
1620 - 1580	Strong	N-H bending (scissoring) and C=C stretching	The N-H bending vibration often overlaps with the aromatic C=C stretching vibrations.
1500 - 1400	Strong to Medium	Aromatic C=C stretching	Multiple bands are expected in this region, characteristic of the aromatic rings.
1300 - 1200	Strong	C-N stretching	Indicative of the bond between the aromatic ring and the nitrogen atom.
1250 - 1000	Strong	C-F stretching	The C-F stretching vibrations are typically strong and appear in this region.
900 - 675	Strong to Medium	Aromatic C-H out-of-plane bending	The substitution pattern on the benzene rings will determine the exact positions of these bands.

IR Data Acquisition Protocol



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Caption: General workflow for MS data acquisition.

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer. For a volatile compound like this, direct insertion probe or gas chromatography (GC-MS) would be suitable.
- Ionization:
 - Electron Ionization (EI): The sample is bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation. This is a "hard" ionization technique that provides rich fragmentation information.
 - Electrospray Ionization (ESI): If analyzing from a solution (e.g., via LC-MS), ESI would be a suitable "soft" ionization technique, which would primarily show the protonated molecule $[M+H]^+$ at m/z 206.
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight, or ion trap).
- Detection: The separated ions are detected, and their abundance is recorded to generate the mass spectrum.

Conclusion

This technical guide provides a comprehensive prediction of the NMR, IR, and MS spectroscopic data for **3-(2,6-Difluorophenyl)aniline**. By leveraging data from analogous compounds and fundamental spectroscopic principles, we have constructed a detailed and well-reasoned spectral profile. These predictions offer a robust framework for researchers to confirm the identity and purity of synthesized **3-(2,6-Difluorophenyl)aniline** and to guide the interpretation of their own experimental data. The provided protocols outline standard methodologies for acquiring high-quality spectroscopic data for this class of compounds.

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